

# Safety and handling of 1-Bromo-2,4-dichloro-5-nitrobenzene

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## Compound of Interest

Compound Name: 1-Bromo-2,4-dichloro-5-nitrobenzene

Cat. No.: B1522620

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## An In-depth Technical Guide to the Safe Handling of 1-Bromo-2,4-dichloro-5-nitrobenzene

This guide provides a comprehensive overview of the safety protocols and handling procedures for **1-Bromo-2,4-dichloro-5-nitrobenzene**. Designed for researchers, chemists, and drug development professionals, this document moves beyond mere procedural lists to explain the causality behind each recommendation, ensuring a deep understanding of the risks and the rationale for mitigation strategies. The protocols described herein are designed as self-validating systems to foster a culture of safety and scientific integrity in the laboratory.

## Section 1: Chemical Profile and Physical Properties

**1-Bromo-2,4-dichloro-5-nitrobenzene** is a halogenated nitroaromatic compound.<sup>[1][2]</sup> Its utility as a building block in organic synthesis stems from the unique reactivity conferred by its substituent groups. The electron-withdrawing nitro group activates the aromatic ring for nucleophilic substitution, while the bromo- and chloro- groups serve as effective leaving groups, making it a versatile intermediate for constructing more complex molecules in pharmaceutical and materials science research.<sup>[2][3][4]</sup>

Table 1: Chemical Identifiers and Properties

Property	Value	Source
CAS Number	65001-80-1	[1]
Molecular Formula	C <sub>6</sub> H <sub>2</sub> BrCl <sub>2</sub> NO <sub>2</sub>	[1]
Molecular Weight	270.90 g/mol	[1]
Appearance	Solid (based on related compounds)	[5]
Storage	Store sealed in a dry place at room temperature.	[1][2]

| Incompatibilities | Strong oxidizing agents, strong bases. |[6][7][8] |

## Section 2: Hazard Identification and Toxicological Assessment

While a specific, comprehensive Safety Data Sheet (SDS) for **1-Bromo-2,4-dichloro-5-nitrobenzene** (CAS 65001-80-1) is not available in the provided search results, a reliable hazard profile can be constructed by examining closely related structural analogs. Compounds like 1-bromo-2-chloro-4-nitrobenzene and other halogenated nitrobenzenes consistently exhibit a similar set of hazards.[9][10][11][12] The following assessment is based on this aggregated data and represents the expected hazard profile.

The primary routes of exposure are inhalation of dust, skin contact, eye contact, and ingestion. [5][13]

Table 2: GHS Hazard Classification (Based on Structural Analogs)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[10][11]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. [10][11]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[10][11]

| Specific Target Organ Toxicity | Category 3 | H335: May cause respiratory irritation.[10][11] |

Toxicological Rationale: The irritant properties of this compound are attributed to its chemical reactivity with biological macromolecules on the skin, in the eyes, and in the respiratory tract. If ingested or absorbed, nitroaromatic compounds can pose systemic risks, including the potential to cause methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced.[14] Chronic exposure to related dichloronitrobenzene compounds has been linked to potential carcinogenic effects in animal studies.

## Section 3: Engineering Controls and Personal Protective Equipment (PPE)

The cornerstone of safe handling is a multi-layered approach that prioritizes eliminating hazards at the source (engineering controls) before relying on personal barriers (PPE).

Engineering Controls: All work involving **1-Bromo-2,4-dichloro-5-nitrobenzene**, especially handling of the solid powder, must be conducted in a properly functioning chemical fume hood. [5][13][15] This is the most critical step to prevent inhalation of airborne dust particles. The facility should be equipped with an eyewash station and a safety shower in close proximity to the workstation.[7][14]

Personal Protective Equipment (PPE): PPE is the final barrier between the researcher and the chemical. Its selection must be deliberate and based on the specific tasks being performed.

Diagram 1: PPE Selection Workflow

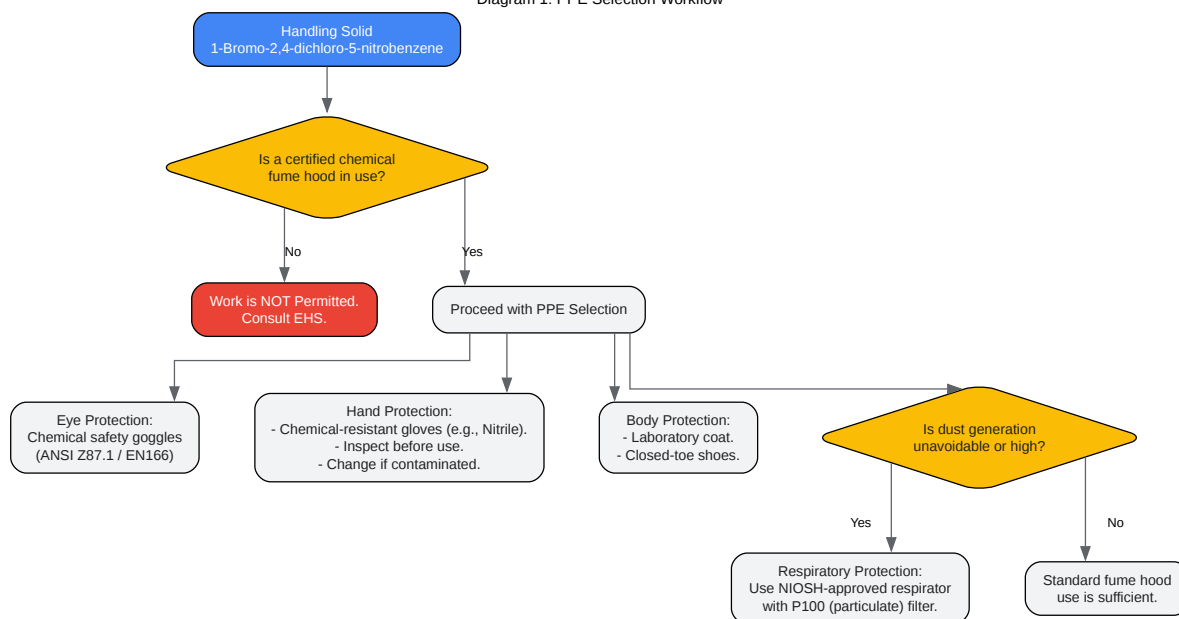
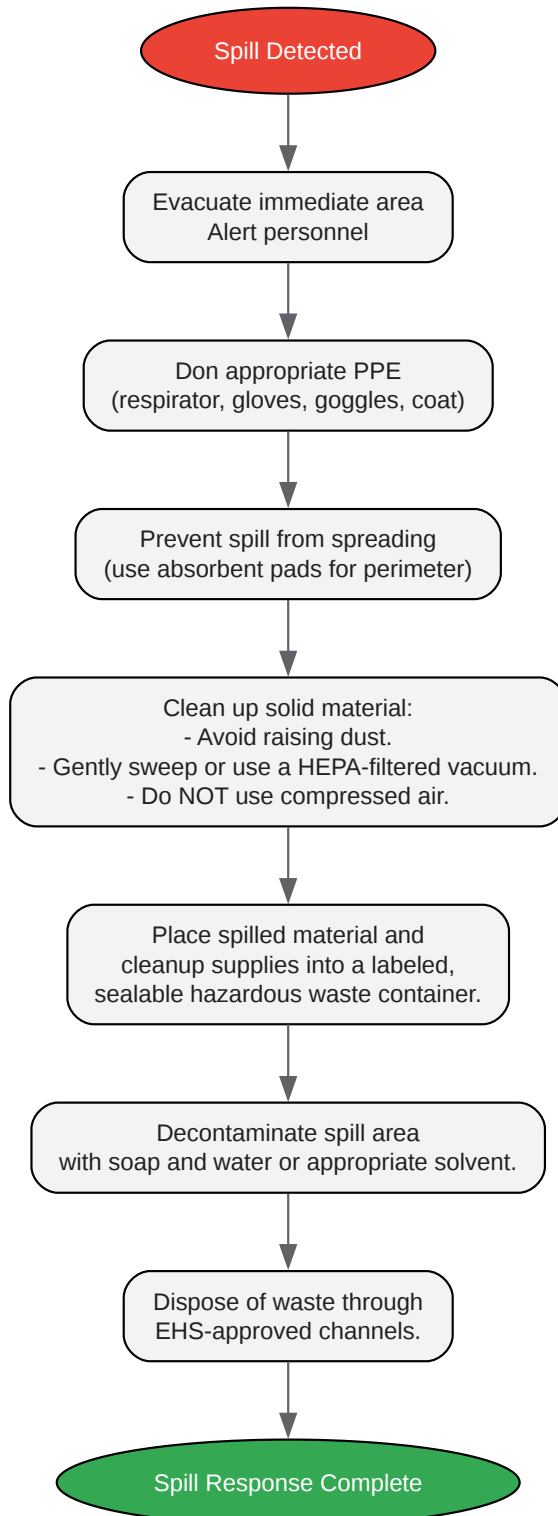


Diagram 2: Spill Response Flowchart

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